

# Best practices for storing and handling high-purity 4-tert-butyloctane

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## Compound of Interest

Compound Name: 4-Tert-butyloctane

Cat. No.: B14535771

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## Technical Support Center: High-Purity 4-tert-butyloctane

This guide provides best practices for the storage and handling of high-purity **4-tert-butyloctane**, addressing potential issues encountered during research and development.

## Frequently Asked Questions (FAQs)

Q1: What is the appropriate storage temperature for high-purity **4-tert-butyloctane**?

A1: High-purity **4-tert-butyloctane** should be stored in a cool, dry, and well-ventilated area. While a specific temperature range is not readily available, storing it at controlled room temperature, away from direct sunlight and heat sources, is recommended. For long-term storage, refrigeration may be considered to minimize any potential degradation, although its high boiling point suggests it is relatively stable at ambient temperatures.

Q2: What type of container should I use to store **4-tert-butyloctane**?

A2: Store **4-tert-butyloctane** in its original, tightly sealed container. If transferring to a different container, ensure it is made of a compatible material, such as amber glass or a suitable chemically resistant plastic, to prevent contamination and reaction.

Q3: Is **4-tert-butyloctane** sensitive to air or moisture?

A3: While specific data for **4-tert-butyl octane** is limited, branched alkanes are generally stable in the presence of air and moisture under normal storage conditions. However, to maintain high purity, it is best practice to minimize exposure to the atmosphere by keeping the container tightly sealed when not in use.

Q4: What are the known chemical incompatibilities for **4-tert-butyl octane**?

A4: **4-tert-butyl octane** is incompatible with strong oxidizing agents. Contact with these substances can lead to vigorous reactions, potentially causing fires or explosions. Keep it isolated from materials such as peroxides, nitrates, and perchlorates.

Q5: What personal protective equipment (PPE) should be worn when handling **4-tert-butyl octane**?

A5: When handling **4-tert-butyl octane**, it is essential to wear appropriate personal protective equipment. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile rubber gloves.
- Body Protection: A lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a respirator with an organic vapor cartridge may be necessary.

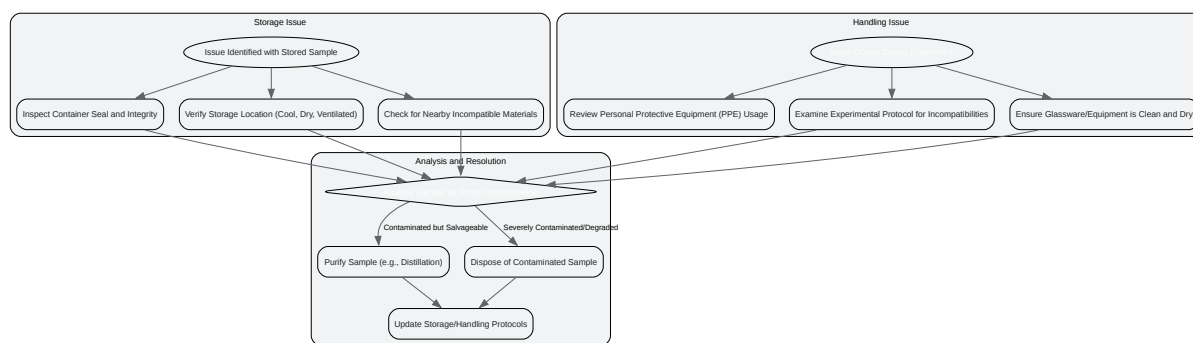
## Troubleshooting Guide

Issue	Possible Cause	Troubleshooting Steps
Contamination of the sample	Improper storage container or handling.	1. Verify that the storage container is appropriate and tightly sealed. 2. Ensure that all transfers are performed using clean and dry equipment. 3. Avoid introducing any impurities during handling.
Unexpected reaction	Incompatibility with other reagents.	1. Confirm that 4-tert-butyltoluene is not mixed with strong oxidizing agents. 2. Review the experimental protocol to identify any potential reactive species.
Physical appearance change (e.g., color)	Contamination or degradation.	1. Compare the appearance to a fresh, unopened sample if available. 2. If contamination is suspected, consider purification methods such as distillation. 3. If degradation is suspected, verify the storage conditions and age of the sample.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>26</sub>
Molecular Weight	170.33 g/mol [1]
Boiling Point	191°C[2]
Melting Point	-50.8°C (estimate)[2]
Density	0.7602 g/cm <sup>3</sup> [2]

# Experimental Workflow: Handling and Storage Troubleshooting



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Caption: Troubleshooting workflow for storage and handling issues.

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## References

- 1. 4-tert-Butyloctane | C<sub>12</sub>H<sub>26</sub> | CID 22008502 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-tert-butyloctane [m.chemicalbook.com]
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